

An In-depth Technical Guide to Dibutyl Sulfide (CAS 544-40-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibutyl sulfide*

Cat. No.: *B166003*

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Abstract

This technical guide provides a comprehensive overview of **dibutyl sulfide** (CAS 544-40-1), a versatile organosulfur compound. It details its chemical and physical properties, safety and toxicity information, and established experimental protocols for its synthesis, purification, and characterization. This document is intended to be a valuable resource for professionals in research, and development, providing the necessary technical information for the safe and effective handling and application of **dibutyl sulfide**.

Introduction

Dibutyl sulfide, also known as 1,1'-thiobisbutane, is a symmetrical thioether with the chemical formula $C_8H_{18}S$. It is a colorless to pale yellow liquid with a characteristic strong, unpleasant odor.^[1] This compound finds utility in a variety of industrial and laboratory settings, primarily as a solvent, a reagent in organic synthesis, and as a flavoring agent in the food industry.^{[2][3]} Its applications also extend to being an agricultural intermediate, a sulfiding agent, a refinery catalyst, a lubricant additive, a gas odorant, and a processing aid in mining.^[2]

Properties of Dibutyl Sulfide

The physical and chemical properties of **dibutyl sulfide** are summarized in the tables below.

Physical and Chemical Properties

Property	Value	References
Molecular Formula	C ₈ H ₁₈ S	[1]
Molecular Weight	146.29 g/mol	
Appearance	Colorless to pale yellow liquid	
Odor	Unpleasant, garlic-like	
Boiling Point	188-189 °C	
Melting Point	-76 °C	
Density	0.838 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.452	
Vapor Pressure	5.17 mmHg at 37.7 °C	
Flash Point	76 °C	
Solubility	Insoluble in water; soluble in organic solvents	

Safety and Toxicity Data

Parameter	Value	References
LD ₅₀ (oral, rat)	2220 mg/kg	
Hazard Class	6.1(b)	
Packing Group	III	
RTECS Number	ER6417000	
Hazard Statements	Irritating to eyes, respiratory system, and skin.	
Precautionary Statements	Avoid contact with skin and eyes.	

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **dibutyl sulfide** are provided below.

Synthesis of Dibutyl Sulfide

Dibutyl sulfide can be synthesized by the reaction of 1-bromobutane with sodium sulfide.

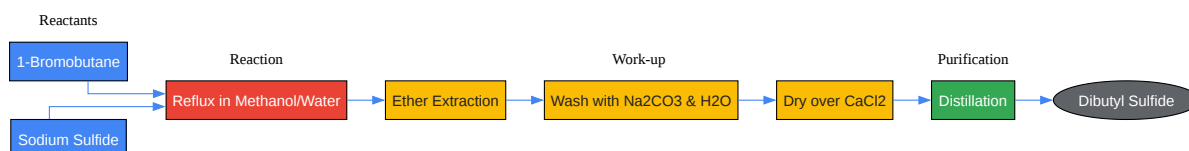
Materials:

- 1-Bromobutane
- Sodium sulfide nonahydrate ($\text{Na}_2\text{S} \cdot 9\text{H}_2\text{O}$)
- Methanol
- Diethyl ether
- 10% Sodium carbonate solution
- Calcium chloride (anhydrous)
- Three-necked flask, reflux condenser, dropping funnel, stirrer, separatory funnel, distillation apparatus

Procedure:

- In a three-necked flask equipped with a reflux condenser, dropping funnel, and stirrer, dissolve 1.5 moles of sodium sulfide nonahydrate in 250 mL of water and 50 mL of methanol.
- Add 2 moles of 1-bromobutane dropwise to the stirred solution.
- Heat the mixture to reflux and maintain vigorous stirring for 5 hours.
- After cooling, extract the reaction mixture with diethyl ether.
- Separate the ethereal layer and wash it with a 10% sodium carbonate solution, followed by water.

- Dry the organic layer over anhydrous calcium chloride.
- Filter the drying agent and purify the crude **dibutyl sulfide** by distillation.



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Synthesis and Purification Workflow for **Dibutyl Sulfide**.

Purification of Dibutyl Sulfide

Crude **dibutyl sulfide** can be purified by fractional distillation.

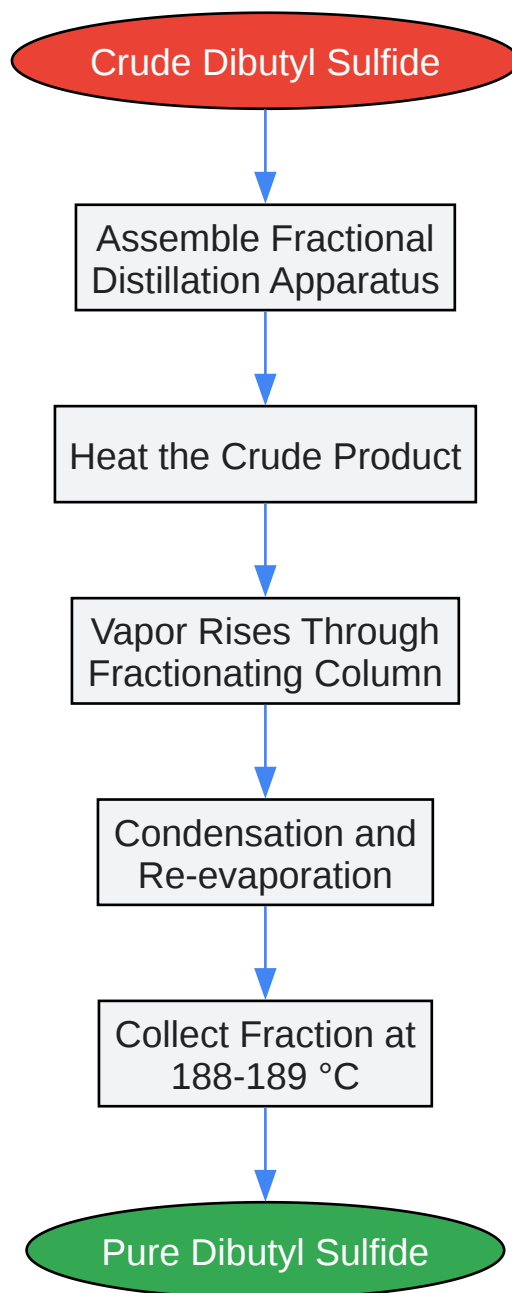
Materials:

- Crude **dibutyl sulfide**
- Fractional distillation apparatus (including a fractionating column)
- Heating mantle
- Stir bar

Procedure:

- Assemble the fractional distillation apparatus. The fractionating column should be placed between the distillation flask and the condenser.
- Add the crude **dibutyl sulfide** and a stir bar to the round-bottom distillation flask.

- Heat the flask gently using a heating mantle.
- The vapor will rise through the fractionating column, and the component with the lower boiling point will preferentially move up the column.
- Collect the fraction that distills at the boiling point of **dibutyl sulfide** (188-189 °C).



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Fractional Distillation Workflow for **Dibutyl Sulfide** Purification.

Analytical Methods

Sample Preparation:

- Prepare a dilute solution of **dibutyl sulfide** in a suitable solvent (e.g., dichloromethane or hexane).

Instrumental Parameters (Typical):

- Gas Chromatograph:
 - Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μ m).
 - Inlet Temperature: 250 °C.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Oven Temperature Program: Initial temperature of 50 °C, hold for 2 minutes, then ramp at 10 °C/min to 250 °C and hold for 5 minutes.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 35-350.
 - Source Temperature: 230 °C.
 - Transfer Line Temperature: 280 °C.

Sample Preparation:

- Dissolve a small amount of **dibutyl sulfide** in a deuterated solvent (e.g., CDCl₃).

¹H NMR (300 MHz, CDCl₃):

- Chemical shifts (δ) are typically observed around 2.5 ppm (triplet, -S-CH₂-), 1.6 ppm (sextet, -CH₂-CH₂-CH₃), 1.4 ppm (sextet, -S-CH₂-CH₂-), and 0.9 ppm (triplet, -CH₃).

¹³C NMR (75 MHz, CDCl₃):

- Chemical shifts (δ) are typically observed around 32 ppm (-S-CH₂-), 31 ppm (-CH₂-CH₂-CH₃), 22 ppm (-S-CH₂-CH₂-), and 14 ppm (-CH₃).

Sample Preparation:

- Place a drop of neat **dibutyl sulfide** liquid between two KBr or NaCl plates.

Expected Absorptions:

- C-H stretching (alkane): 2960-2850 cm⁻¹
- C-H bending (alkane): 1465-1375 cm⁻¹
- C-S stretching: 700-600 cm⁻¹

Conclusion

Dibutyl sulfide is a commercially significant chemical with a range of applications. This guide has provided a detailed overview of its properties and established experimental protocols for its synthesis, purification, and analysis. The information presented herein is intended to support researchers and professionals in the safe and effective utilization of this compound in their work.

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References

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